

Safe handling and storage of Hexachloroethane in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexachloroethane

Cat. No.: B051795

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling and Storage of **Hexachloroethane**

Introduction

Hexachloroethane (C_2Cl_6) is a colorless, crystalline solid with a camphor-like odor that sublimates at atmospheric pressure.[1][2] While historically used in various applications, its use in modern research, particularly in drug development, is infrequent but may occur in specific synthetic pathways or as a byproduct.[2][3] Given its significant health and environmental hazards, including its classification as a suspected carcinogen and its high toxicity to aquatic life, strict adherence to safety protocols is paramount for any laboratory handling this compound.[4][5][6]

This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **hexachloroethane** in a laboratory setting. It outlines the necessary engineering controls, personal protective equipment (PPE), and emergency procedures to mitigate risks and ensure a safe working environment.

Hazard Identification and Toxicological Profile

Hexachloroethane poses multiple hazards. It is an irritant to the skin, eyes, and respiratory system.[5][7] Acute exposure can act as a central nervous system depressant, while chronic exposure may lead to liver and kidney damage.[1][5][8] It is classified as a Group 2B "possibly

carcinogenic to humans" by IARC and is reasonably anticipated to be a human carcinogen by the NTP.[4][6]

Data Presentation

The following tables summarize the key quantitative data for **hexachloroethane**.

Table 1: Physical and Chemical Properties of **Hexachloroethane**

Property	Value	Source
Chemical Formula	C ₂ Cl ₆	[2][5]
Molecular Weight	236.74 g/mol	[5][8]
Appearance	Colorless to white crystalline solid	[1][3]
Odor	Camphor-like	[1][8]
Melting Point	183 - 185 °C (Sublimes)	[2][7]
Boiling Point	186 °C (Sublimes)	[2][5]
Vapor Pressure	0.21 - 0.4 mmHg @ 20 °C	[1][5]
Vapor Density	8.16 (Air = 1)	[1][5]
Specific Gravity	2.091 g/cm ³ @ 20 °C	[5][9]
Water Solubility	Insoluble (<1 mg/mL)	[1][5][8]
Flash Point	Non-combustible	[2][10]

Table 2: Workplace Exposure Limits

Organization	Limit (8-hr TWA)	Notes	Source
OSHA (PEL)	1 ppm (10 mg/m ³)	Legal airborne permissible exposure limit.	[3] [5]
NIOSH (REL)	1 ppm (10 mg/m ³)	Recommended exposure limit (10-hr TWA). Potential occupational carcinogen.	[2] [3] [5]
ACGIH (TLV)	1 ppm (10 mg/m ³)	Skin notation - potential for significant contribution to overall exposure via skin.	[5]
NIOSH (IDLH)	300 ppm	Immediately Dangerous to Life or Health.	[5]

Table 3: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	4460 mg/kg	[4] [5]
LD50	Rabbit	Dermal	32,000 mg/kg	[4] [5]
LC50 (96h)	Rainbow Trout	Aquatic	0.84 mg/L	[4]
LC50 (48h)	Water Flea	Aquatic	1.36 mg/L	[4]

Table 4: Incompatible Materials and Hazardous Decomposition Products

Category	Examples	Source
Incompatible Materials	Strong bases (e.g., sodium hydroxide), strong oxidizing agents (e.g., perchlorates, peroxides), and metals (e.g., hot iron, zinc, aluminum).	[3][5][11][12]
Hazardous Decomposition	When heated or in a fire, produces poisonous and irritating gases such as hydrogen chloride and phosgene.	[3][5]

Engineering Controls and Personal Protective Equipment (PPE)

A combination of robust engineering controls and appropriate PPE is essential to minimize exposure.

- Engineering Controls: All work with **hexachloroethane** must be conducted in a well-ventilated area.[7][11]
 - Chemical Fume Hood: All weighing and handling of **hexachloroethane** powder must be performed inside a certified chemical fume hood to control dust and vapors.[4]
 - Ventilation: Use adequate general or local exhaust ventilation to keep airborne concentrations below permissible exposure limits.[3][5]
 - Safety Equipment: Emergency eyewash stations and safety showers must be readily accessible in the immediate work area.[3][7][11]
- Personal Protective Equipment (PPE): PPE must be selected based on the specific tasks being performed.[13]
 - Eye and Face Protection: Wear chemical safety goggles as described by OSHA regulations (29 CFR 1910.133).[5][11] A face shield should be worn in addition to goggles

when there is a splash hazard.[3]

- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[5][11][14] Contaminated work clothes should not be taken home.[3]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below the 1 ppm exposure limit, or when dust is generated, a NIOSH-approved respirator must be used in accordance with OSHA's respirator standard (29 CFR 1910.134).[5][11] For potential exposures over 1 ppm, a supplied-air respirator with a full facepiece is recommended.[3]

Experimental Protocols

The following protocols detail the required procedures for safely handling and storing **hexachloroethane** in the laboratory.

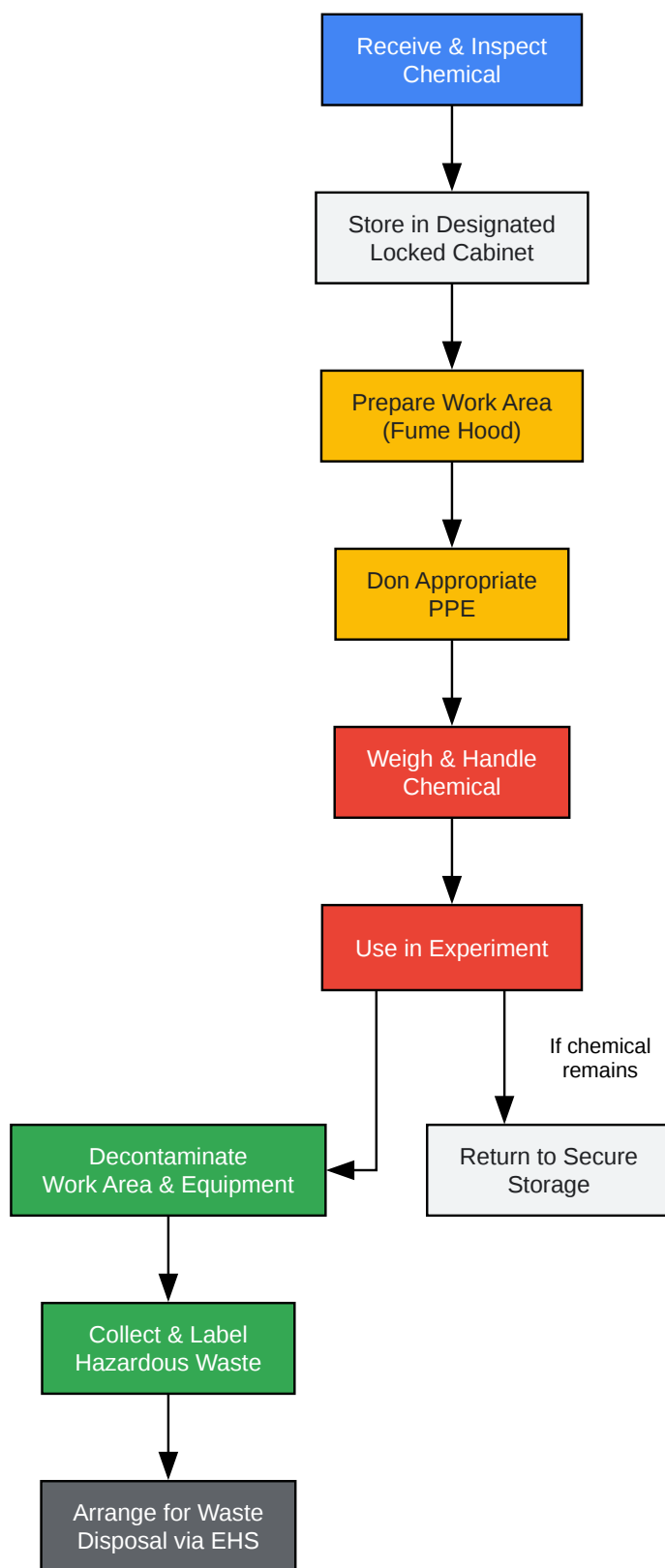
Protocol 3.1: Safe Handling of Hexachloroethane

- Pre-Handling Review: Before beginning work, review the Safety Data Sheet (SDS) for **hexachloroethane**. [4] Ensure all necessary engineering controls are functioning and required PPE is available.
- Work Area Preparation: Conduct all manipulations of solid **hexachloroethane** within a chemical fume hood. [4] Cover the work surface with absorbent, disposable bench paper.
- Personal Protective Equipment: Don all required PPE, including a lab coat, chemical safety goggles, and appropriate gloves. [5]
- Weighing and Transfer: Use spark-proof tools and equipment. When weighing, use a tared container inside the fume hood to minimize contamination of the balance. Avoid generating dust during transfers. [4][5]
- Post-Handling: After use, tightly close the primary container. [3][11]
- Decontamination: Decontaminate the work area by carefully wiping surfaces with a suitable solvent and then washing with soap and water. [14] Dispose of all contaminated materials (bench paper, wipes, etc.) as hazardous waste. [14]

- Hygiene: Wash hands and forearms thoroughly with soap and water after removing gloves and before leaving the laboratory.[3][5] Do not eat, drink, or smoke in areas where **hexachloroethane** is handled.[3]

Protocol 3.2: Storage of Hexachloroethane

- Container Requirements: Store **hexachloroethane** in its original, tightly closed container.[3][11] Ensure the label is legible and intact.
- Storage Location: Store in a designated, locked, cool, dry, and well-ventilated area.[3][4][7]
- Segregation: Store away from incompatible materials such as strong bases, oxidizing agents, and reactive metals.[3][5][11] Do not store acids and bases together.[15]
- Inventory Management: Maintain a minimal inventory. Order only the quantity needed for the experiment or for use within a 1-2 year period.[16]
- General Practices: Do not store chemicals on the floor or above eye level.[17][18] Store liquids in secondary containment trays.[16]



[Click to download full resolution via product page](#)

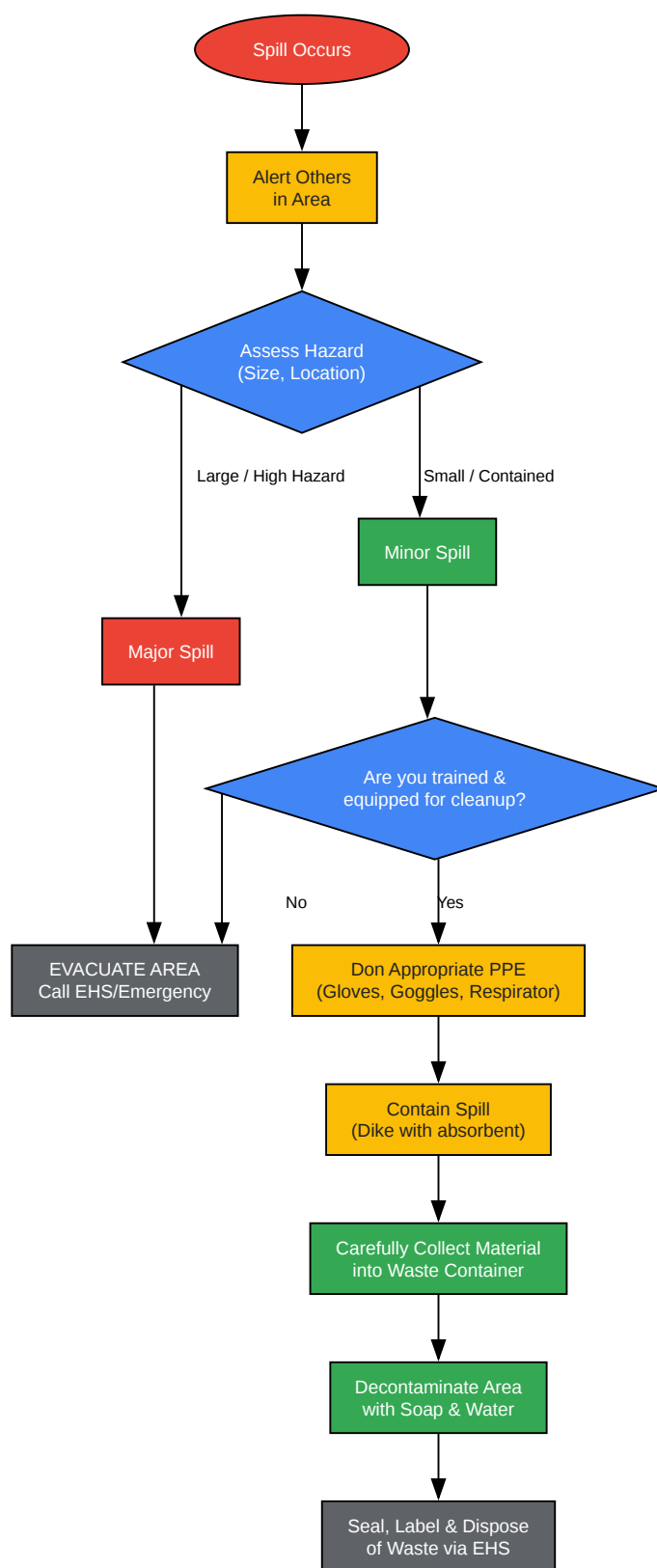
Caption: Logical workflow for the safe handling of **Hexachloroethane**.

Emergency Procedures

Preparedness is critical for responding to accidents involving **hexachloroethane**.^[19]

Protocol 4.1: Spill Response

- **Evacuation and Notification:** In case of a spill, immediately alert personnel in the vicinity.^[3] Evacuate the area if the spill is large, in a poorly ventilated space, or presents an immediate respiratory hazard.^[14]
- **Assessment:** Assess the spill size and associated hazards. For minor spills where you are trained and have the correct equipment, proceed with cleanup. For major spills, evacuate and contact the institution's Environmental Health & Safety (EHS) department or emergency response team.
- **Control and Containment:** If safe to do so, prevent the spread of the powder.^[19] Do not use water. For solid spills, use a dike of absorbent material like sand or vermiculite to surround the area.^[14]
- **Cleanup:**
 - Wear appropriate PPE, including respiratory protection, gloves, and safety goggles.^[14]
 - Carefully sweep or scoop the spilled solid material into a labeled, sealable hazardous waste container.^{[3][5][20]} Avoid creating dust.^[5]
 - Use absorbent pads to clean any remaining residue.
- **Decontamination:** Once the bulk material is collected, decontaminate the spill surface with soap and water.^{[3][14]} Collect the decontamination materials (wipes, water) as hazardous waste.^[20]
- **Disposal:** Seal and label the container with "Hazardous Waste: **Hexachloroethane**" and arrange for disposal through your institution's EHS office.^{[3][14]}
- **Restock:** Replenish all used items in the spill kit.^[20]



[Click to download full resolution via product page](#)

Caption: Decision workflow for responding to a **Hexachloroethane** spill.

Protocol 4.2: First Aid Measures

Immediate first aid is critical following any exposure.^[12]

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[3][5]} Seek immediate medical attention from an ophthalmologist.^[4]
- **Skin Contact:** Remove all contaminated clothing immediately.^{[3][4]} Wash the affected skin area thoroughly with soap and large amounts of water.^[3] Seek medical attention if irritation develops.^[4]
- **Inhalation:** Move the victim to fresh air at once.^{[5][21]} If breathing has stopped, provide artificial respiration.^{[5][21]} Seek immediate medical attention.^[5]
- **Ingestion:** Do NOT induce vomiting.^{[1][5]} If the victim is conscious and alert, give two glasses of water to drink.^{[4][5]} Never give anything by mouth to an unconscious person.^[5] Seek immediate medical attention.^{[1][5]}

Waste Disposal

All **hexachloroethane** waste, including empty containers and contaminated materials from cleanups, must be handled as hazardous waste.

- **Classification:** **Hexachloroethane** is listed by the EPA as a hazardous waste with the RCRA waste code U131.^{[11][14]}
- **Collection:** Collect all waste in a designated, leak-proof, and properly labeled container.^[4]^[14] The label must clearly state "Hazardous Waste" and identify the contents.^[14]
- **Storage:** Store waste containers in a designated hazardous waste accumulation area, away from incompatible materials.^[14]
- **Disposal:** Arrange for pickup and disposal through your institution's licensed hazardous waste disposal contractor or EHS department.^{[3][4]} Do not dispose of **hexachloroethane** down the drain or in regular trash.^[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. HEXACHLOROETHANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. Hexachloroethane - Wikipedia [en.wikipedia.org]
- 3. nj.gov [nj.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. Hexachloroethane | Public Health Statement | ATSDR [wwwn.cdc.gov]
- 7. synquestlabs.com [synquestlabs.com]
- 8. epa.gov [epa.gov]
- 9. cpachem.com [cpachem.com]
- 10. CDC - NIOSH Pocket Guide to Chemical Hazards - Hexachloroethane [cdc.gov]
- 11. fishersci.com [fishersci.com]
- 12. restoredcdc.org [restoredcdc.org]
- 13. sams-solutions.com [sams-solutions.com]
- 14. benchchem.com [benchchem.com]
- 15. Safety Manual | Chemistry [chem.duke.edu]
- 16. 7.9.1 General Storage Guidelines | Environment, Health and Safety [ehs.cornell.edu]
- 17. towson.edu [towson.edu]
- 18. chemstore.ie [chemstore.ie]
- 19. acs.org [acs.org]
- 20. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
- 21. First Aid - Dealing with Toxins and Toxic Fumes [moh.gov.sa]

- To cite this document: BenchChem. [Safe handling and storage of Hexachloroethane in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b051795#safe-handling-and-storage-of-hexachloroethane-in-the-lab\]](https://www.benchchem.com/product/b051795#safe-handling-and-storage-of-hexachloroethane-in-the-lab)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com